

Application Notes and Protocols: Dosage and Administration of 264W94 in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	264W94
CAS No.:	178259-25-1
Cat. No.:	B1244617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **264W94**, a potent inhibitor of the ileal bile acid transporter (IBAT), in mouse models. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy and mechanism of action of this compound.

Introduction

264W94 is a selective inhibitor of the ileal bile acid transporter (IBAT), also known as the apical sodium-dependent bile acid transporter (ASBT). By blocking the reabsorption of bile acids in the terminal ileum, **264W94** increases the fecal excretion of bile acids. This interruption of the enterohepatic circulation of bile acids leads to a compensatory upregulation of hepatic cholesterol 7 α -hydroxylase (CYP7A1), the rate-limiting enzyme in bile acid synthesis from cholesterol. This mechanism underlies the cholesterol-lowering effects of **264W94**.

Quantitative Data Summary

The following tables summarize the reported dosages and effects of **264W94** in rodent models.

Table 1: Dosage of **264W94** in Mouse Models

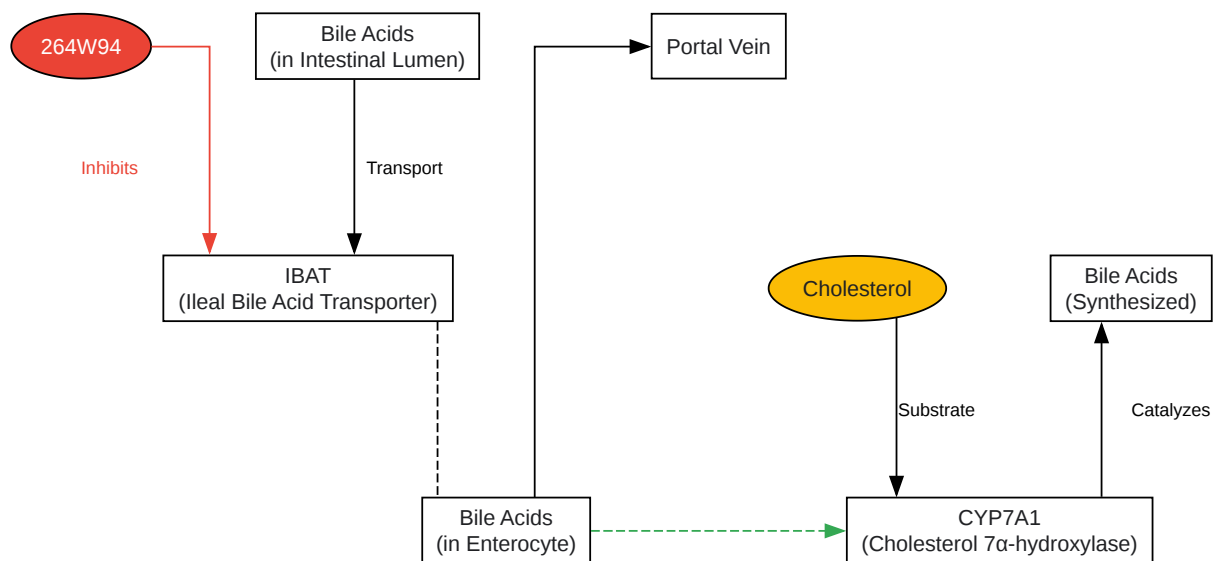
Parameter	Value	Route of Administration	Frequency	Species	Notes	Reference
ED ₃₀	0.02 mg/kg	Oral	Twice daily (bid)	Mouse	Effective dose for 30% decrease in the absorption of a taurocholic acid analog.	
Single Dose	0.1 mg/kg	Oral	Single dose	Mouse	Resulted in 97% inhibition of a taurocholic acid analog absorption at 4 hours post-dose.	

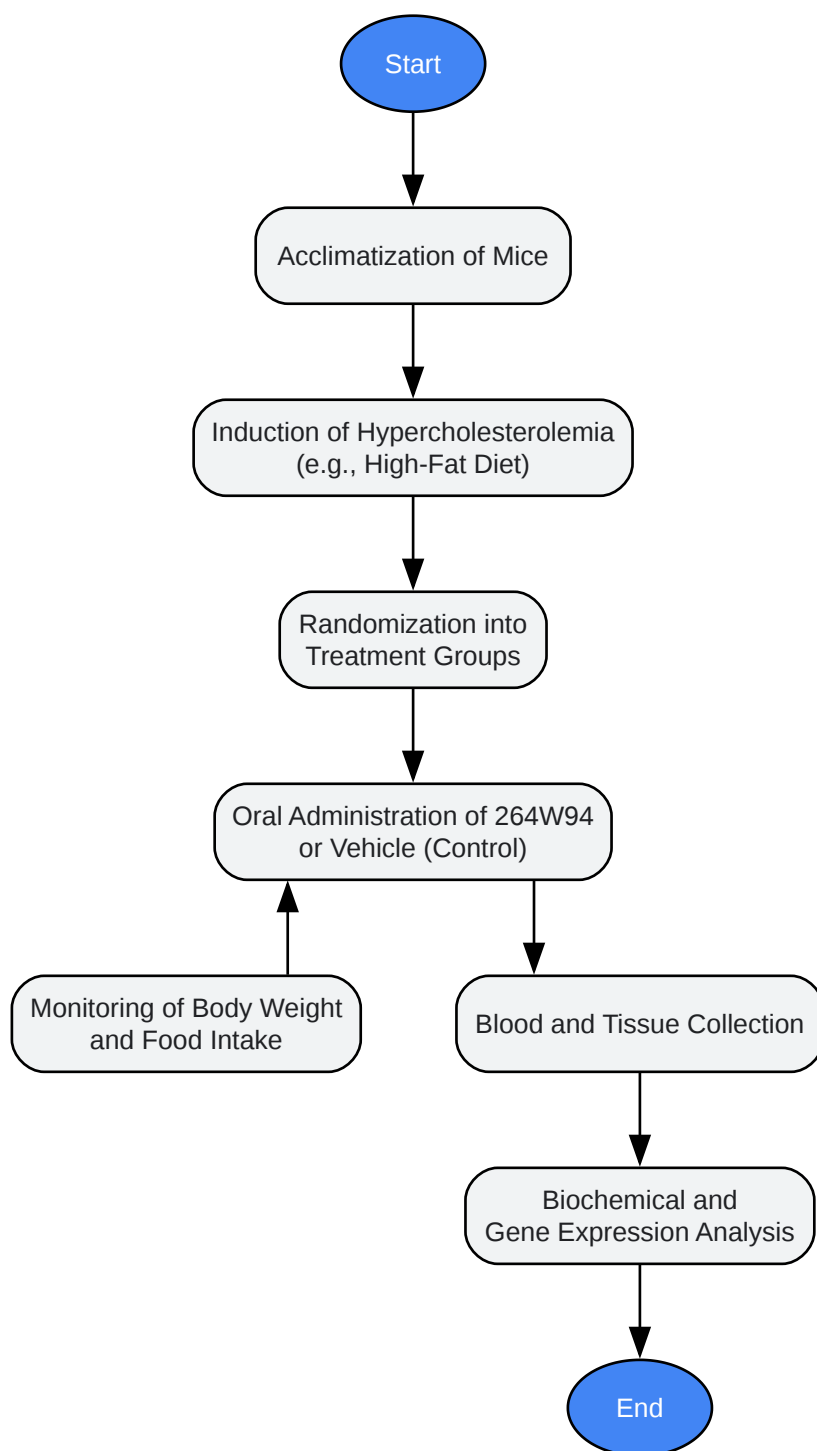
 Table 2: Dosage of **264W94** in Rat Models (for reference)

Dose Range	Effect	Route of Administration	Frequency	Species	Notes	Reference
0.03 - 1.0 mg/kg	Dose-dependent reduction of serum LDL+VLDL cholesterol by up to 61%.	Oral	Twice daily (bid)	Rat	Study conducted in diet-induced hypercholesterolemic rats.	

Signaling Pathway

The primary mechanism of action of **264W94** is the inhibition of the ileal bile acid transporter (IBAT). This initiates a signaling cascade that results in increased bile acid synthesis.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: Dosage and Administration of 264W94 in Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244617/docs#application-notes-and-protocols-dosage-and-administration-of-264w94-in-mouse-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)